

# In-Depth Technical Guide: Ethyl 2-(2-oxopiperidin-4-yl)acetate

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## Compound of Interest

Compound Name: Ethyl 2-(2-oxopiperidin-4-yl)acetate

Cat. No.: B598304

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CAS Number: 102943-18-0

This technical guide provides a comprehensive overview of **Ethyl 2-(2-oxopiperidin-4-yl)acetate**, a piperidine derivative with potential applications in chemical synthesis and drug discovery. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and spectroscopic data.

## Chemical and Physical Properties

**Ethyl 2-(2-oxopiperidin-4-yl)acetate** is a heterocyclic compound featuring a piperidinone core functionalized with an ethyl acetate group. The presence of both a lactam and an ester functional group makes it a versatile intermediate for further chemical modifications.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	185.22 g/mol	[1][2]
Boiling Point	160 °C at 0.5 Torr	[2]
Density (Predicted)	1.070±0.06 g/cm <sup>3</sup>	[2]
pKa (Predicted)	16.26±0.40	[2]
LogP (Predicted)	0.74170	[1]
Polar Surface Area (PSA)	58.89 Å <sup>2</sup>	[1]

## Synthesis

A synthetic route for **Ethyl 2-(2-oxopiperidin-4-yl)acetate** has been described in the scientific literature. The following protocol is based on the work of Takahashi and Kariyone, published in Yakugaku Zasshi in 1959.

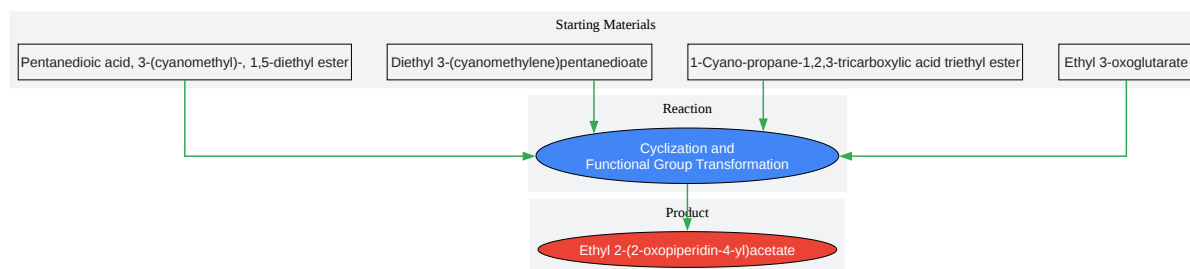
## Experimental Protocol: Synthesis of Ethyl 2-(2-oxopiperidin-4-yl)acetate

Precursors:

- Pentanedioic acid, 3-(cyanomethyl)-, 1,5-diethyl ester (CAS: 91341-04-7)
- Diethyl 3-(cyanomethylene)pentanedioate (CAS: 91248-21-4)
- 1-Cyano-propane-1,2,3-tricarboxylic acid triethyl ester (CAS: 108873-19-4)
- Ethyl 3-oxoglutarate (CAS: 105-50-0)[1]

Detailed procedure: A detailed, step-by-step experimental protocol from the referenced literature is not publicly available at this time. The general transformation involves the cyclization of a substituted pentanedioic acid derivative to form the 2-oxopiperidine ring system.

The synthesis workflow can be generalized as follows:



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A generalized synthetic workflow for **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.

## Spectroscopic Data

The structural confirmation of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** relies on various spectroscopic techniques. Below is a summary of expected and reported spectral data.

### Infrared (IR) Spectroscopy

The IR spectrum of this compound is expected to show characteristic absorption bands for the functional groups present.

Functional Group	Expected Wavenumber (cm <sup>-1</sup> )	Description
N-H Stretch (lactam)	3200-3400	Broad peak indicating hydrogen bonding
C-H Stretch (alkane)	2850-3000	Sharp peaks
C=O Stretch (ester)	~1735	Strong, sharp peak[3]
C=O Stretch (lactam)	~1670	Strong, sharp peak for a 6-membered lactam[4]
C-O Stretch (ester)	1000-1300	Strong peak

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: The proton NMR spectrum provides information on the chemical environment of the hydrogen atoms. Expected chemical shifts (in ppm) are:

- Ethyl group (CH<sub>3</sub>): Triplet around 1.2 ppm.
- Ethyl group (CH<sub>2</sub>): Quartet around 4.1 ppm.
- Piperidine ring protons: A series of multiplets between 1.5 and 3.5 ppm.
- Lactam N-H: A broad singlet, typically downfield.

<sup>13</sup>C NMR: The carbon NMR spectrum reveals the different carbon environments in the molecule.

Carbon Atom	Expected Chemical Shift (ppm)
C=O (Lactam)	170-180
C=O (Ester)	170-175
-CH <sub>2</sub> - (Ester)	~60
Piperidine ring carbons	20-50

| -CH<sub>3</sub> (Ester) | ~14 |

## Mass Spectrometry (MS)

The mass spectrum of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** would show a molecular ion peak (M<sup>+</sup>) corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the ethoxy group (-OCH<sub>2</sub>CH<sub>3</sub>) from the ester and cleavage of the piperidine ring.

## Biological and Pharmacological Context

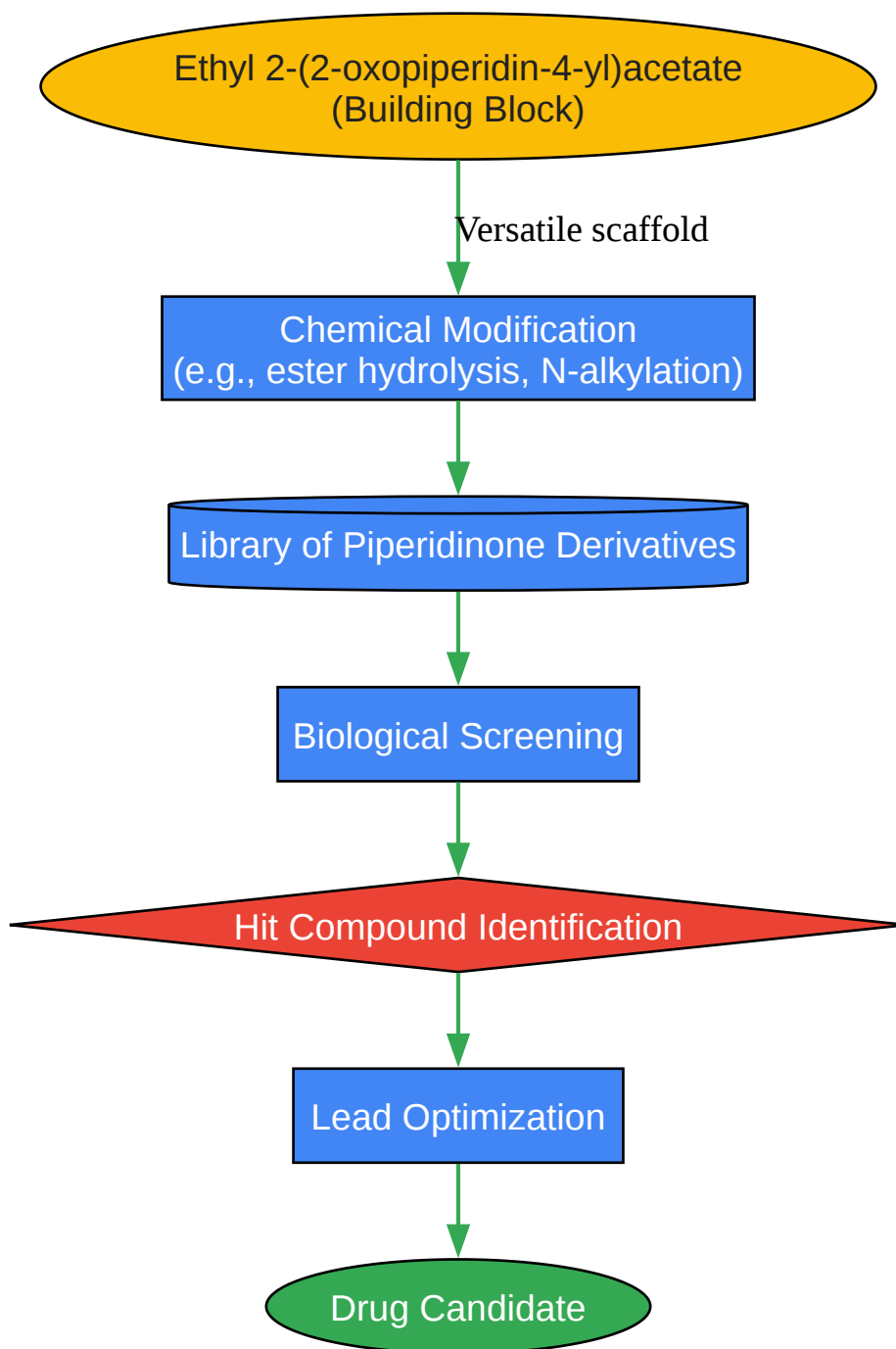
While specific biological activities for **Ethyl 2-(2-oxopiperidin-4-yl)acetate** have not been extensively reported in publicly available literature, the piperidine and piperidinone scaffolds are of significant interest in medicinal chemistry.

The piperidine ring is a privileged scaffold found in a wide array of clinically approved drugs targeting cancer and central nervous system (CNS) disorders.[5] Its presence can enhance a molecule's druggability by improving metabolic stability and pharmacokinetic properties.[5] Piperidine derivatives have shown a broad range of pharmacological activities, including anticancer, analgesic, and anti-inflammatory effects.[6][7][8]

The 2-oxopiperidine (δ-valerolactam) substructure is also a key component in various biologically active molecules. For instance, certain piperidinone derivatives have been investigated for their potential as anticancer agents and inhibitors of various enzymes.[9]

Given its structure, **Ethyl 2-(2-oxopiperidin-4-yl)acetate** serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. The ester functionality allows for straightforward derivatization, enabling the exploration of structure-activity relationships in drug discovery programs.

The logical relationship for its potential application in drug discovery is outlined below:



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Drug discovery workflow utilizing the title compound.

## Safety Information

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[2]

#### Precautionary Statements:

- P264: Wash hands and skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.[2]

## Conclusion

**Ethyl 2-(2-oxopiperidin-4-yl)acetate** is a valuable chemical intermediate with a structural framework that is highly relevant to the field of medicinal chemistry. While detailed biological studies on this specific compound are limited, its constituent piperidinone and ester moieties make it an attractive starting point for the synthesis of novel compounds with potential therapeutic value. Further research into its synthesis optimization and exploration of its utility in creating diverse chemical libraries is warranted.

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